

# "Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate" chemical properties

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## Compound of Interest

Compound Name: Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate

Cat. No.: B590224

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## Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the chemical properties, potential synthesis, and theoretical biological significance of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**. Due to the limited availability of direct experimental data for this specific compound, this document leverages information on structurally similar molecules and established chemical principles to offer a robust resource for researchers. This guide includes a summary of known and predicted chemical data, a proposed synthetic workflow, and an exploration of potential biological activities and signaling pathways.

### Chemical Properties

**Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**, with the CAS number 77629-51-7, is a substituted ethyl nicotinate derivative.<sup>[1]</sup> While specific experimental data such as melting and boiling points are not readily available in the public domain, a compilation of its known and computationally predicted properties is presented below.

Table 1: Chemical Properties of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**

Property	Value	Source
IUPAC Name	Ethyl 2,4-dihydroxy-5,6-dimethylpyridine-3-carboxylate	N/A
Synonyms	Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate	[1]
CAS Number	77629-51-7	[1]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>4</sub>	[1]
Molecular Weight	211.21 g/mol	[1]
Purity	≥96% (Commercially available)	[1]
Storage	Room temperature, stored under nitrogen	[1]
Topological Polar Surface Area (TPSA)	79.65 Å <sup>2</sup>	[1]
logP (Predicted)	1.28634	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	5	[1]
Rotatable Bonds	2	[1]

For reference, the structurally similar compound, Ethyl 2,4-dihydroxy-6-methylnicotinate, has a reported melting point of 212 °C.

## Experimental Protocols: Proposed Synthesis

A specific, validated experimental protocol for the synthesis of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate** is not currently published. However, based on general synthetic methods for substituted ethyl nicotines, a plausible synthetic route can be proposed. The Hantzsch pyridine synthesis, a well-established method for preparing dihydropyridine derivatives, which can then be oxidized to the corresponding pyridine, offers a viable approach.

Proposed Synthetic Pathway:

A potential synthesis could involve a multi-component reaction analogous to the Hantzsch synthesis, followed by an oxidation step. The key starting materials would be an ethyl acetoacetate derivative, an aldehyde, and an ammonia source.

#### General Experimental Protocol (Hypothetical):

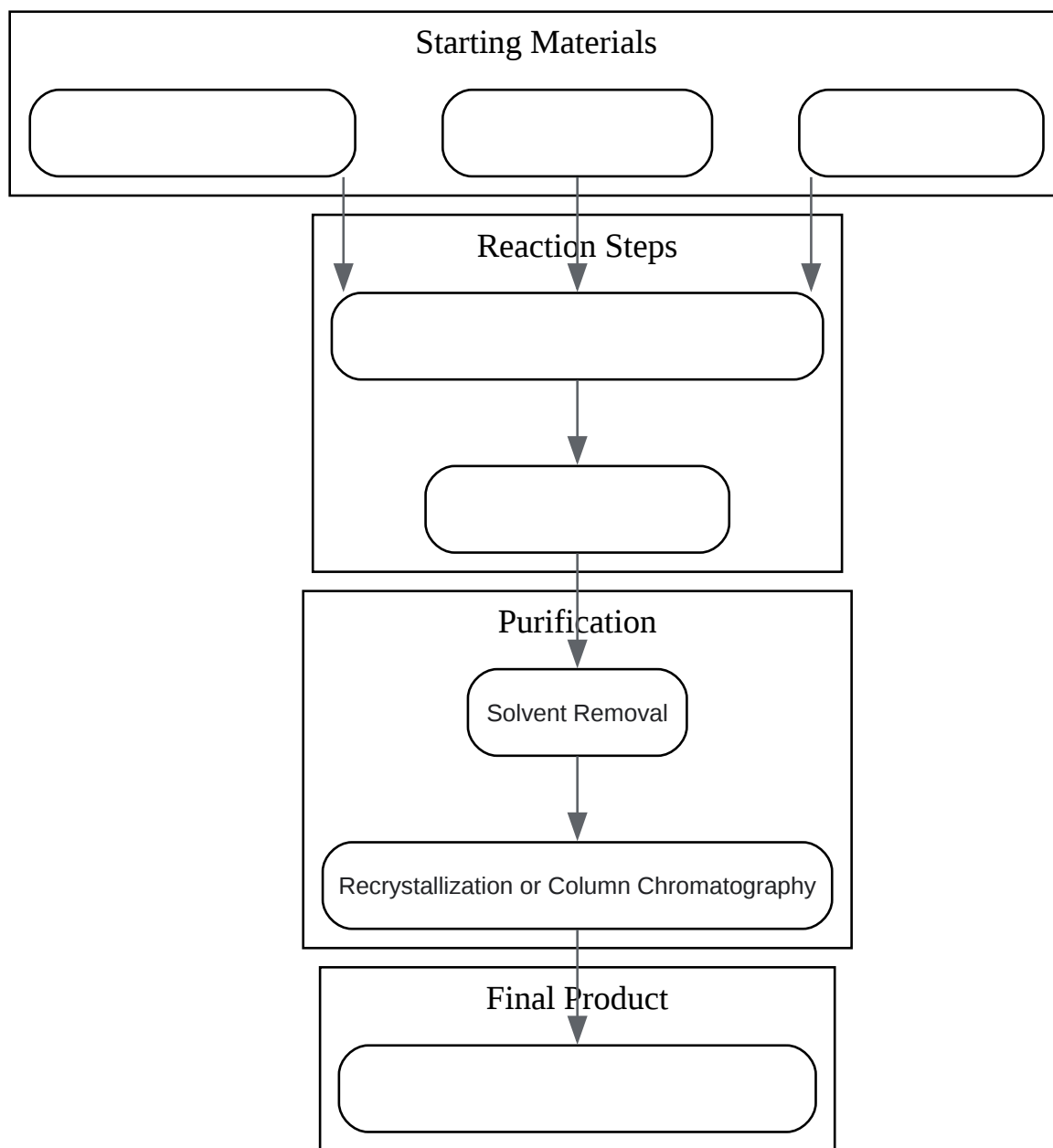
- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add a suitable  $\beta$ -ketoester (e.g., ethyl 2-methylacetoacetate), an  $\alpha,\beta$ -unsaturated carbonyl compound (e.g., 2-methyl-3-oxobutanal), and a source of ammonia (e.g., ammonium acetate) in an appropriate solvent such as ethanol.
- **Condensation:** Heat the reaction mixture to reflux for several hours to facilitate the initial condensation and cyclization to form the dihydropyridine intermediate.
- **Oxidation:** After the formation of the dihydropyridine, introduce an oxidizing agent (e.g., nitric acid or air) to aromatize the ring to the desired pyridine structure.
- **Work-up and Purification:** Cool the reaction mixture and remove the solvent under reduced pressure. The crude product can then be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**.

Note: This is a generalized and hypothetical protocol. The specific choice of reagents, reaction conditions (temperature, time), and purification methods would require experimental optimization.

## Mandatory Visualizations

### Proposed Synthetic Workflow

The following diagram illustrates the logical steps for the proposed synthesis of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**.



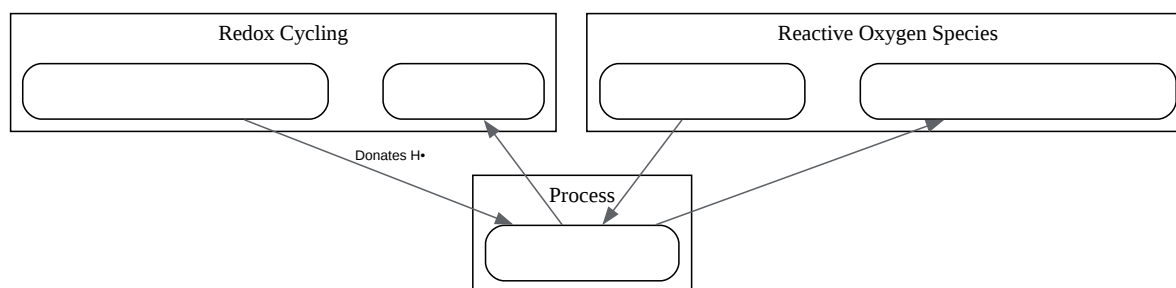
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Caption: Proposed synthetic workflow for **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**.

## Potential Antioxidant Mechanism

Based on the known antioxidant properties of dihydropyridine derivatives, **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate** could potentially act as a free radical scavenger. The

dihydroxy-substituted pyridine ring can donate hydrogen atoms to neutralize reactive oxygen species (ROS).



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Caption: Potential free radical scavenging mechanism.

## Potential Biological Significance and Signaling Pathways

While no specific biological activity has been reported for **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**, its structural features suggest potential pharmacological relevance. Nicotinic acid (niacin) and its derivatives are known to play crucial roles in various biological processes. Furthermore, the dihydropyridine scaffold is a well-known pharmacophore present in a number of approved drugs.

Potential Areas of Biological Activity:

- **Antioxidant Properties:** Dihydropyridine derivatives are recognized for their ability to act as antioxidants by scavenging free radicals. The electron-rich dihydroxy-substituted pyridine ring in the target molecule could confer similar properties, potentially offering protection against oxidative stress-related cellular damage.

- **Enzyme Inhibition:** The nicotinamide moiety is a core component of the coenzymes NAD<sup>+</sup> and NADP<sup>+</sup>, which are essential for numerous enzymatic reactions. It is plausible that derivatives of nicotinic acid could interact with and modulate the activity of various enzymes.
- **Cardiovascular Effects:** Substituted dihydropyridines are famously used as L-type calcium channel blockers for the treatment of hypertension. While the specific substitution pattern of the target molecule will determine its activity, an interaction with ion channels remains a theoretical possibility.

#### Potential Signaling Pathways:

Given the potential antioxidant activity, **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate** could modulate signaling pathways sensitive to the cellular redox state. This includes:

- **Nrf2-Keap1 Pathway:** This pathway is a master regulator of the cellular antioxidant response. By reducing oxidative stress, the compound could indirectly influence the activation of Nrf2 and the subsequent expression of antioxidant enzymes.
- **NF-κB Signaling:** The activation of the transcription factor NF-κB is often triggered by oxidative stress and plays a key role in inflammation. An antioxidant effect could potentially lead to the downregulation of this pro-inflammatory pathway.

Further research, including in vitro and in vivo studies, is necessary to elucidate the specific biological activities and mechanisms of action of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**.

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## References

- 1. reddit.com [reddit.com]
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